

A Technical Guide to the Physical Properties of Pentamethyldisiloxane

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Compound of Interest

Compound Name: Pentamethyldisiloxane

Cat. No.: B044630

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of two key physical properties of **pentamethyldisiloxane** (CAS No. 1438-82-0): its boiling point and density. This information is critical for professionals in research, development, and manufacturing who utilize this versatile organosilicon compound. The following sections detail these properties, the methodologies for their determination, and a summary of relevant data.

Physical Properties of Pentamethyldisiloxane

Pentamethyldisiloxane is a linear siloxane with the chemical formula $C_5H_{16}OSi_2$. It is a colorless liquid with applications as a reagent in organic synthesis and as a component in the formulation of various materials. Accurate knowledge of its physical properties is essential for process design, safety, and quality control.

Data Summary

The boiling point and density of **pentamethyldisiloxane** are summarized in the table below. These values represent typical data found in the literature and from suppliers.

Physical Property	Value	Conditions
Boiling Point	86-87 °C	At standard atmospheric pressure (760 mmHg)[1]
Density	0.758 - 0.760 g/mL	At 20 °C[1][2][3]

Experimental Protocols

Accurate determination of the boiling point and density of **pentamethyldisiloxane** requires precise experimental techniques. The following protocols describe standard laboratory methods suitable for this compound.

Determination of Boiling Point by Simple Distillation

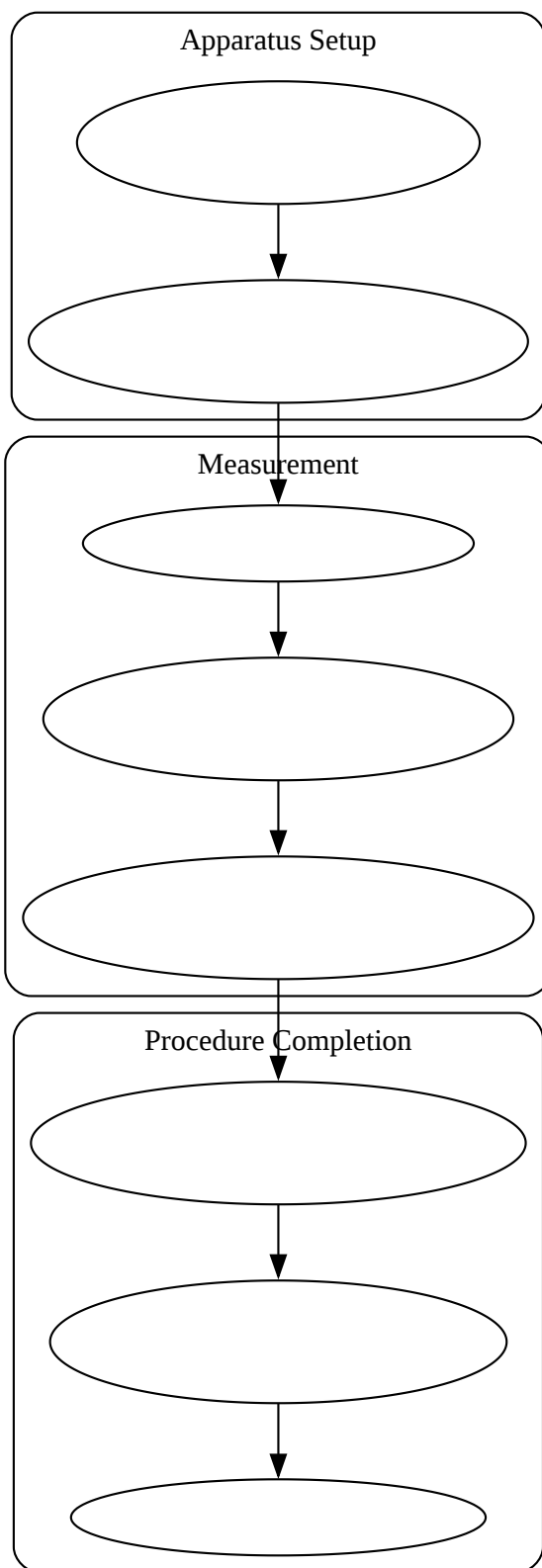
Simple distillation is a robust method for determining the boiling point of a pure liquid. It relies on heating the liquid to its boiling point, condensing the vapor, and measuring the temperature of the vapor in equilibrium with the liquid.

Apparatus:

- Distillation flask (round-bottom flask)
- Heating mantle or oil bath
- Clamps and stand
- Distillation head (still head)
- Thermometer (with appropriate range)
- Condenser (Liebig or similar)
- Receiving flask
- Boiling chips or a magnetic stirrer
- Tubing for cooling water

Procedure:

- **Assembly:** Assemble the distillation apparatus as shown in the workflow diagram below. Ensure all joints are securely clamped.
- **Sample Preparation:** Add a measured volume of **pentamethyldisiloxane** to the distillation flask, along with a few boiling chips to ensure smooth boiling. The flask should not be more than two-thirds full.
- **Heating:** Begin heating the distillation flask gently.
- **Equilibrium:** As the liquid boils, the vapor will rise and surround the thermometer bulb. The temperature reading will increase and then stabilize. This stable temperature is the boiling point of the liquid.
- **Data Recording:** Record the temperature at which the vapor temperature remains constant while the liquid is distilling. Also, record the ambient atmospheric pressure.
- **Completion:** Continue distillation until a small amount of liquid remains in the distillation flask. Do not distill to dryness.
- **Cooling:** Allow the apparatus to cool completely before disassembling.



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Logical relationship for density calculation.

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Phone: (601) 213-4426

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